

# Diethyl 5-oxononanedioate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Diethyl 5-oxononanedioate

Cat. No.: B15075706

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Diethyl 5-oxononanedioate** is not a widely studied or commercially available compound. This document provides a predictive overview of its chemical properties, a plausible synthetic route, and experimental protocols based on data from analogous compounds and established principles of organic chemistry. All quantitative data should be considered estimates.

## Introduction

**Diethyl 5-oxononanedioate** is a long-chain aliphatic keto-diester. Its structure, featuring a central ketone and two terminal ethyl ester functionalities, suggests its potential utility as a versatile building block in organic synthesis. The presence of multiple functional groups allows for a variety of chemical transformations, making it a potentially valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and specialty polymers. This guide provides a theoretical framework for its properties and synthesis to aid researchers in its potential application.

## Predicted Physicochemical Properties

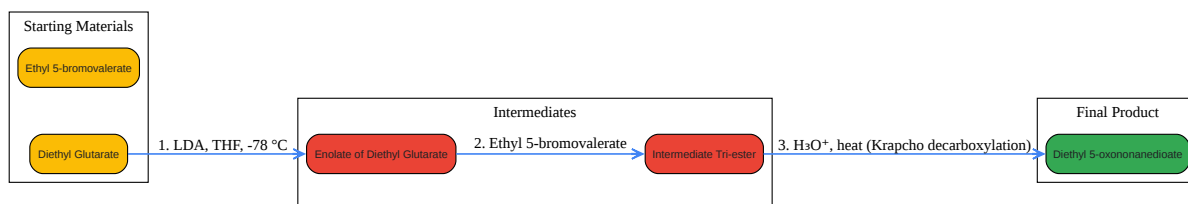
The following table summarizes the predicted physicochemical properties of **Diethyl 5-oxononanedioate**. These values are extrapolated from data for structurally similar compounds.

Property	Predicted Value	Notes and Analogous Compounds
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O <sub>5</sub>	
Molecular Weight	258.31 g/mol	
Appearance	Colorless to pale yellow liquid	Based on similar aliphatic diesters.
Boiling Point	> 250 °C (at 760 mmHg)	Estimated based on long-chain diesters. High boiling point is expected due to molecular weight and polar functional groups.
Melting Point	< 0 °C	Aliphatic diesters of this size are typically liquids at room temperature.
Density	~1.05 g/cm <sup>3</sup>	Estimated from related keto-diesters.
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, ethyl acetate). Insoluble in water.	Typical for medium to long-chain esters.
Refractive Index	~1.45	Estimated based on similar aliphatic esters.

## Proposed Synthesis

A plausible and efficient method for the synthesis of **Diethyl 5-oxononanedioate** is the Dieckmann condensation of a suitable precursor, followed by hydrolysis and decarboxylation, and subsequent esterification. A more direct approach involves the acylation of a suitable enolate. A proposed synthetic pathway starting from diethyl glutarate and ethyl 5-bromovalerate is outlined below.

## Proposed Synthetic Pathway



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Caption: Proposed synthesis of **Diethyl 5-oxononanedioate**.

## Detailed Experimental Protocol

This protocol describes a potential method for the synthesis and purification of **Diethyl 5-oxononanedioate**.

### Materials and Reagents:

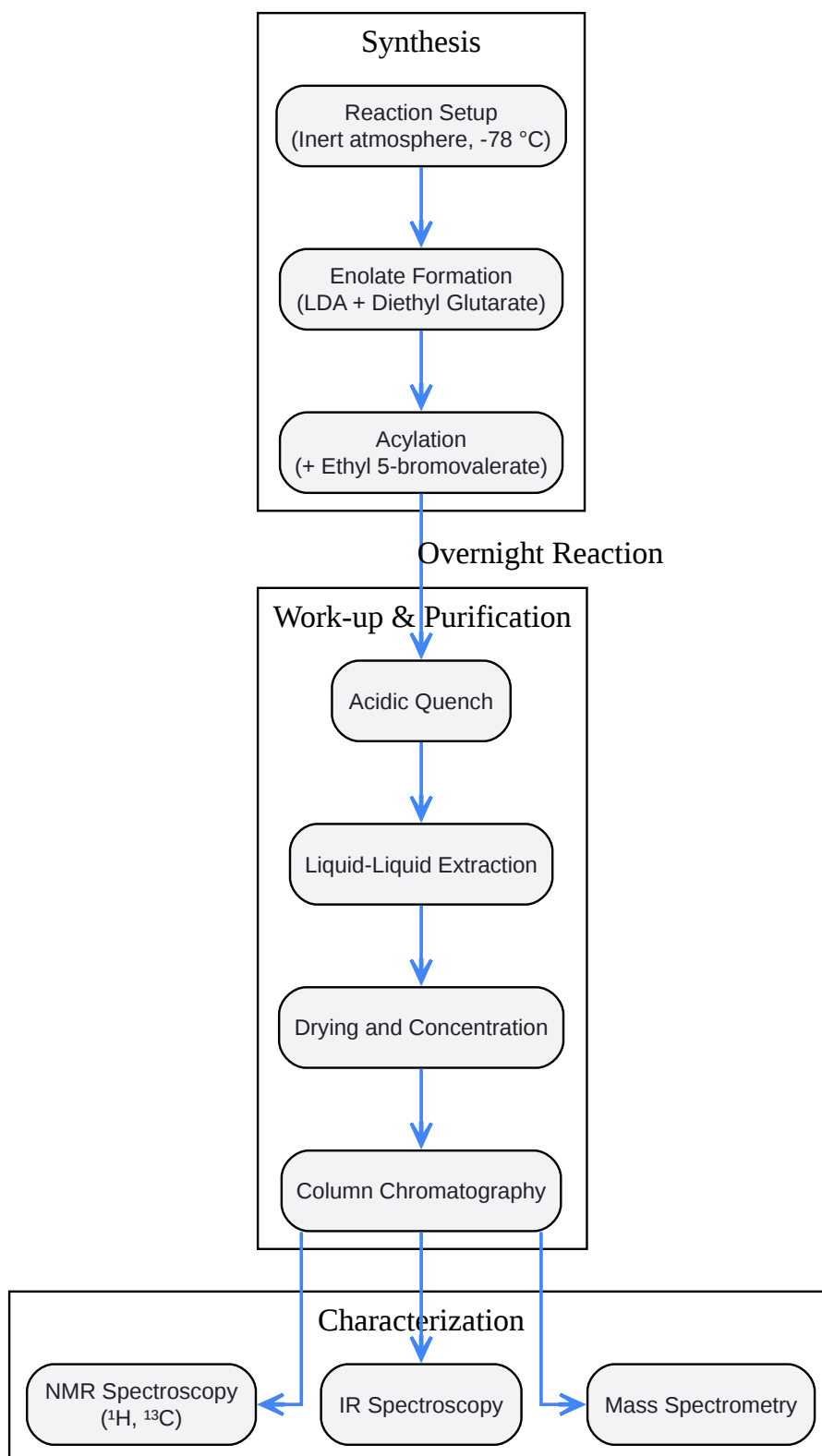
- Diethyl glutarate
- Diisopropylamine
- n-Butyllithium (in hexanes)
- Ethyl 5-bromovalerate
- Anhydrous tetrahydrofuran (THF)
- Hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate
- Saturated aqueous sodium chloride (brine)

- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography

## Procedure:

- **Enolate Formation:** To a flame-dried, three-necked round-bottom flask under an inert atmosphere (argon or nitrogen), add anhydrous THF and freshly distilled diisopropylamine. Cool the solution to -78 °C in a dry ice/acetone bath. Slowly add n-butyllithium and stir for 30 minutes to form lithium diisopropylamide (LDA).
- **Acylation:** To the LDA solution at -78 °C, add a solution of diethyl glutarate in anhydrous THF dropwise. Stir the resulting enolate solution for 1 hour at -78 °C. Subsequently, add a solution of ethyl 5-bromovalerate in anhydrous THF dropwise. Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- **Work-up:** Quench the reaction by the slow addition of 1 M hydrochloric acid until the solution is acidic (pH ~2). Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers and wash with saturated aqueous sodium bicarbonate, followed by brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude intermediate tri-ester.
- **Decarboxylation:** The crude intermediate is then subjected to Krapcho decarboxylation by heating in a suitable solvent (e.g., DMSO with a small amount of water) to yield the final product.
- **Final Purification:** Purify the crude **Diethyl 5-oxononanedioate** by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent.

## Experimental Workflow Diagram



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Caption: General experimental workflow for synthesis and analysis.

## Predicted Spectroscopic Data

- $^1\text{H}$  NMR (predicted): The spectrum is expected to show triplets and quartets for the ethyl ester groups. The protons alpha to the ketone and ester carbonyls will appear as multiplets in the 2.0-2.8 ppm region.
- $^{13}\text{C}$  NMR (predicted): The spectrum should display characteristic peaks for the ketone carbonyl (~208 ppm) and the ester carbonyls (~173 ppm). The carbons of the ethyl groups and the aliphatic chain will appear in the upfield region.
- IR Spectroscopy (predicted): Strong absorption bands are expected for the C=O stretching of the ketone (~1715  $\text{cm}^{-1}$ ) and the esters (~1735  $\text{cm}^{-1}$ ). C-H stretching and bending vibrations will also be present.

## Safety and Handling

As with any laboratory chemical, **Diethyl 5-oxononanedioate** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated fume hood.
- In case of contact:
  - Skin: Wash with soap and water.
  - Eyes: Rinse cautiously with water for several minutes.
- Storage: Store in a tightly sealed container in a cool, dry place.

## Potential Applications

Given its structure, **Diethyl 5-oxononanedioate** could serve as a precursor in various synthetic applications:

- **Pharmaceutical Synthesis:** The keto and ester functionalities can be modified to build complex heterocyclic or carbocyclic scaffolds present in biologically active molecules.
- **Polymer Chemistry:** As a difunctional monomer, it could be used in the synthesis of polyesters with specific properties.
- **Fine Chemicals:** It can be a starting material for the synthesis of specialty chemicals and fragrances.

This technical guide provides a foundational understanding of the predicted properties and synthesis of **Diethyl 5-oxononanedioate**. Experimental validation of these predictions is necessary for any practical application.

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